

Application Notes and Protocols: 12-Acetoxyabietic Acid as a Chemical Standard

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Compound of Interest

Compound Name: 12-Acetoxyabietic acid

Cat. No.: B15592390

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **12-acetoxyabietic acid** as a chemical standard in analytical and research applications. This document outlines its physicochemical properties, recommended storage conditions, and standardized procedures for its use in chromatography. Additionally, its relevance in the context of drug discovery, particularly in cancer research, is discussed.

Physicochemical Properties and Data

12-Acetoxyabietic acid is a derivative of abietic acid, a natural diterpene resin acid. As a reference standard, it is crucial to have well-characterized physicochemical data. While comprehensive experimental data is not readily available in the public domain, the following information has been compiled from supplier specifications and related literature.

Table 1: General and Physicochemical Properties of **12-Acetoxyabietic Acid**

Property	Value	Source
Chemical Name	12-Acetoxyabietic acid	N/A
Synonyms	N/A	N/A
CAS Number	83905-81-1	N/A
Molecular Formula	C ₂₂ H ₃₂ O ₄	Calculated
Molecular Weight	360.5 g/mol	[1]
Physical Description	Powder	[1]
Purity	≥98%	[1]
Source	The herbs of Pinus massoniana	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Specific Rotation	Data not available	N/A

Table 2: Spectroscopic Data for **12-Acetoxyabietic Acid**

Spectroscopic Data	Details
¹ H-NMR	Specific data not available
¹³ C-NMR	Specific data not available
Mass Spectrometry (MS)	Specific data not available
Infrared (IR)	Specific data not available
Ultraviolet (UV)	Specific data not available

Note: Detailed experimental spectroscopic data for **12-acetoxyabietic acid** is not currently available in the surveyed scientific literature. Researchers should perform their own characterization upon receipt of the standard.

Storage and Handling

Proper storage and handling are critical to maintain the integrity of **12-acetoxyabietic acid** as a chemical standard.

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Source: Adapted from general guidelines for similar compounds.[\[1\]](#)

Handling Precautions:

- Avoid repeated freeze-thaw cycles of solutions.[\[1\]](#)
- Upon receiving, gently shake the vial to ensure all powder is at the bottom.[\[1\]](#)
- For liquid products, centrifuge at 200-500 RPM to collect the liquid at the bottom of the vial.
[\[1\]](#)
- Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.

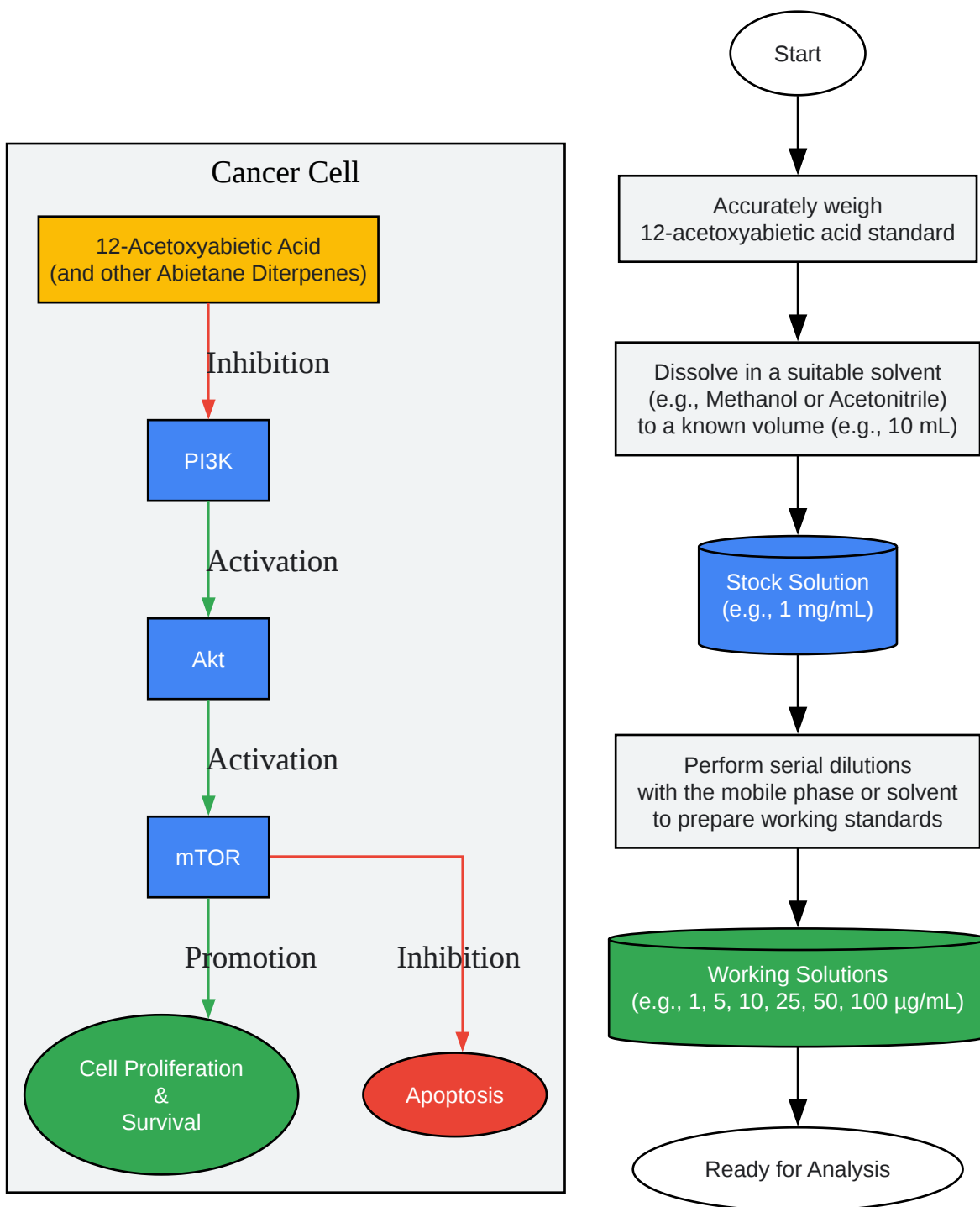
Application in Drug Discovery and Biological Research

Abietane diterpenes, including derivatives of abietic acid, have garnered significant interest in drug discovery due to their diverse biological activities, most notably their anticancer properties. Research has shown that these compounds can inhibit the growth of various cancer cell lines and induce apoptosis.

Anticancer Activity and Signaling Pathways

Derivatives of abietic acid have been reported to exert their anticancer effects through the modulation of key cellular signaling pathways. One of the critical pathways implicated is the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer and plays a central role in cell proliferation, survival, and metabolism.

Below is a diagram illustrating the proposed mechanism of action for abietane diterpenes in cancer cells.



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References

- [1. lehigh.edu \[lehigh.edu\]](#)
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